

Technical Guide to Nonylbenzene-d24: Physicochemical Properties and Analytical Applications

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Compound of Interest

Compound Name: Nonylbenzene-d24

Cat. No.: B12392133

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Nonylbenzene-d24**, a deuterated isotopologue of nonylbenzene. This document is intended for professionals in research and development who utilize stable isotope-labeled compounds in analytical and pharmacokinetic studies.

Core Physical and Chemical Characteristics

Nonylbenzene-d24 is a synthetic compound where the 24 hydrogen atoms in nonylbenzene have been replaced with deuterium. This isotopic substitution makes it a valuable tool in mass spectrometry-based analytical methods, where it serves as an internal standard for the accurate quantification of its non-deuterated counterpart.

Summary of Physical Properties

The physical properties of **Nonylbenzene-d24** are summarized in the table below. For properties where specific data for the deuterated form is unavailable, data for the non-deuterated analogue (Nonylbenzene) is provided as a close approximation.

Property	Value (Nonylbenzene-d24)	Value (Nonylbenzene)	Reference
Molecular Formula	C ₁₅ D ₂₄	C ₁₅ H ₂₄	[1]
Molecular Weight	228.50 g/mol	204.35 g/mol	[1]
CAS Number	1219799-13-9	1081-77-2	[1]
Density	No data available	0.858 g/mL at 25 °C	
Boiling Point	No data available	281-283 °C	
Melting Point	No data available	-24 °C	
Flash Point	No data available	>110 °C (230 °F)	
LogP	No data available	6.9	
Solubility	Soluble in nonpolar organic solvents	Insoluble in water; Soluble in nonpolar organic solvents like hexane.[2][3]	

Analytical Applications and Experimental Protocols

The primary application of **Nonylbenzene-d24** is as an internal standard in quantitative analysis, particularly in gas chromatography-mass spectrometry (GC-MS) for the detection of nonylbenzene and related compounds in various matrices. Its chemical similarity to the analyte of interest, but distinct mass, allows for correction of variations in sample preparation and instrument response.

Experimental Protocol: Quantification of Nonylbenzene in Environmental Samples using GC-MS with Nonylbenzene-d24 as an Internal Standard

This protocol describes a general method for the analysis of nonylbenzene in a sample matrix (e.g., water, soil).

1. Sample Preparation

- **Extraction:** The method of extraction will depend on the sample matrix. For water samples, liquid-liquid extraction with a nonpolar solvent like hexane is common. For solid samples like soil, pressurized liquid extraction or Soxhlet extraction may be used.
- **Internal Standard Spiking:** A known amount of **Nonylbenzene-d24** solution is added to the sample extract. This is a critical step to ensure accurate quantification.
- **Concentration and Cleanup:** The extract is concentrated to a smaller volume. A cleanup step, such as passing the extract through a silica gel column, may be necessary to remove interfering compounds.

2. GC-MS Analysis

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer is used.
- **GC Conditions:**
 - **Column:** A nonpolar capillary column, such as one with a 5% diphenyl/95% dimethylpolysiloxane stationary phase, is typically used.
 - **Injector:** Splitless injection is often employed for trace analysis.
 - **Oven Temperature Program:** A temperature gradient is used to separate the components of the sample. A typical program might start at a low temperature (e.g., 60°C), ramp up to a high temperature (e.g., 300°C), and hold for a period.
- **MS Conditions:**
 - **Ionization:** Electron ionization (EI) is commonly used.
 - **Acquisition Mode:** Selected Ion Monitoring (SIM) is used to enhance sensitivity and selectivity. The mass spectrometer is set to monitor specific ions characteristic of nonylbenzene and **Nonylbenzene-d24**.
 - For Nonylbenzene (Analyte): Monitor characteristic ions (e.g., m/z 91, 105, 204).

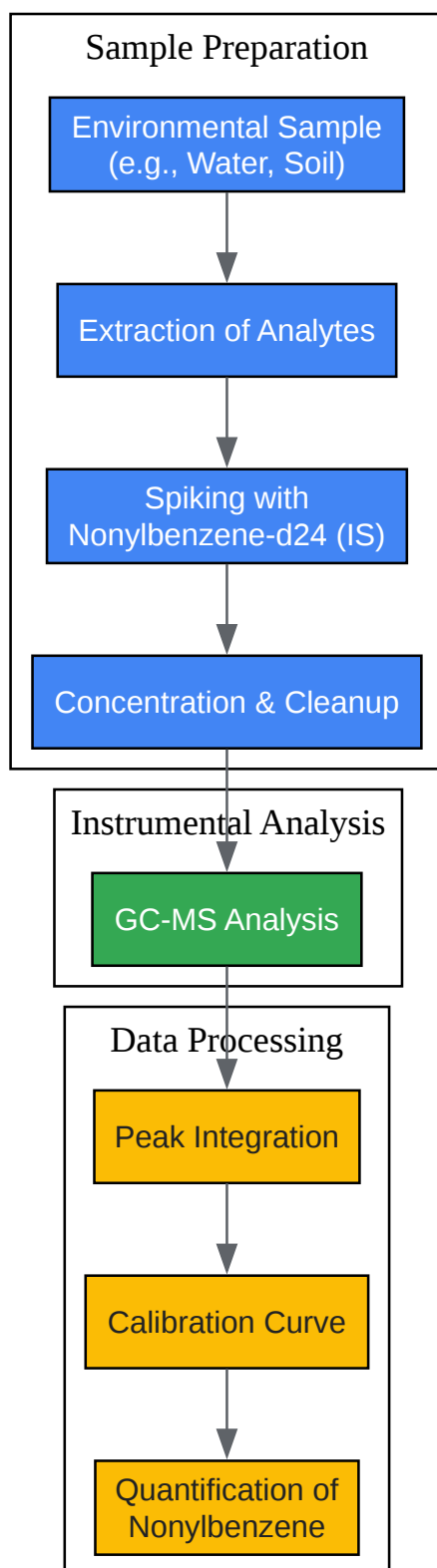
- For **Nonylbenzene-d24** (Internal Standard): Monitor the corresponding deuterated ions (e.g., m/z 98, 112, 228).

3. Data Analysis

- Quantification: The concentration of nonylbenzene in the sample is determined by comparing the peak area of the analyte to the peak area of the internal standard (**Nonylbenzene-d24**) and using a calibration curve prepared with known concentrations of nonylbenzene and a constant concentration of the internal standard.

Workflow for GC-MS Analysis

The following diagram illustrates the general workflow for the quantification of nonylbenzene using **Nonylbenzene-d24** as an internal standard.



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GC-MS analysis workflow with an internal standard.

Relevance in Drug Development

While **Nonylbenzene-d24** is not a pharmaceutical agent itself, its utility as an internal standard is highly relevant in drug development. Pharmacokinetic studies, which are crucial for determining the absorption, distribution, metabolism, and excretion (ADME) of a drug candidate, often rely on sensitive and accurate bioanalytical methods like LC-MS or GC-MS.

Metabolism of Nonylbenzene

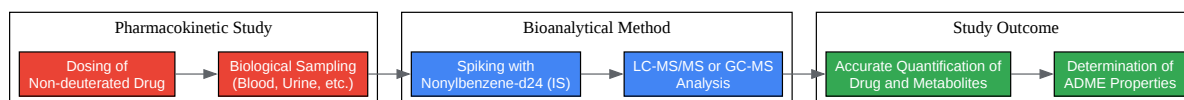
Understanding the metabolism of nonylbenzene provides insights into how similar long-chain alkylbenzenes might be processed in biological systems. In vivo studies have shown that the metabolism of benzene and its derivatives is primarily mediated by cytochrome P450 enzymes in the liver. The metabolic pathways can involve hydroxylation of the alkyl chain and the aromatic ring, followed by further oxidation and conjugation to facilitate excretion. While specific metabolic pathways for nonylbenzene are not extensively detailed in the provided search results, the general principles of benzene metabolism would apply.

The use of deuterated standards like **Nonylbenzene-d24** in metabolic studies of a non-deuterated drug analogue allows for precise quantification of the parent drug and its metabolites.

Signaling Pathways

No direct involvement of **Nonylbenzene-d24** in specific biological signaling pathways has been identified in the reviewed literature. Its primary role is that of an analytical tool rather than a biologically active molecule.

The following diagram illustrates the logical relationship in its application for pharmacokinetic studies.



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Application of **Nonylbenzene-d24** in pharmacokinetics.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Khan Academy [khanacademy.org]
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